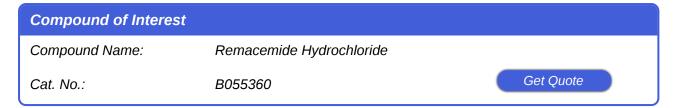


Application Notes and Protocols for Remacemide Hydrochloride in In Vitro Assays

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Remacemide hydrochloride is a low-affinity, non-competitive N-methyl-D-aspartate (NMDA) receptor antagonist that also interacts with voltage-dependent neuronal sodium channels.[1][2] It is an anticonvulsant agent with neuroprotective properties.[3][4] Remacemide is metabolized to a more potent desglycinate analog, which exhibits a significantly higher affinity for the NMDA receptor.[3] These characteristics make remacemide hydrochloride a valuable tool for in vitro studies of epilepsy, neurodegenerative diseases, and cerebral ischemia.[1] This document provides a detailed protocol for the dissolution of remacemide hydrochloride for use in in vitro assays, along with a summary of its solubility and a diagram of its mechanism of action.

Quantitative Data Summary

The solubility of **remacemide hydrochloride** in aqueous solutions is a critical parameter for the preparation of stock solutions for in vitro experiments. The following table summarizes the available solubility data from various suppliers.



Solvent	Reported Solubility/Concentr ation	Molecular Weight (g/mol)	Notes
Water	Soluble to 100 mM	304.82	
Water	>10 mg/mL	304.81	
H₂O	<30.48 mg/mL[5]	304.82[5]	The notation "<" may indicate the upper limit tested.

Note: It is always recommended to consult the Certificate of Analysis for batch-specific information.

Experimental Protocols

Protocol 1: Preparation of a 100 mM Remacemide Hydrochloride Stock Solution in Water

This protocol describes the preparation of a high-concentration aqueous stock solution of remacemide hydrochloride.

Materials:

- Remacemide hydrochloride powder (CAS 111686-79-4)
- Sterile, deionized, or distilled water (cell culture grade)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Analytical balance
- Vortex mixer
- Sonicator (optional)
- Sterile syringe filters (0.22 μm)



· Sterile microcentrifuge tubes for aliquoting

Procedure:

- Pre-warming the Solvent: Warm the sterile water to 37°C to aid in dissolution.
- Weighing the Compound: In a sterile environment (e.g., a biological safety cabinet), accurately weigh the desired amount of remacemide hydrochloride powder. For 1 mL of a 100 mM stock solution, you will need 30.48 mg of remacemide hydrochloride (based on a molecular weight of 304.82 g/mol).

Dissolution:

- Transfer the weighed powder into a sterile conical tube.
- Add the pre-warmed sterile water to the tube to achieve the final desired concentration.
- Vortex the solution for 1-2 minutes to facilitate dissolution.
- Ensuring Complete Solubilization (Optional):
 - If the solution is not completely clear, sonicate the tube in a water bath for 5-10 minutes.
 - Visually inspect the solution to ensure there are no visible particles.

Sterilization:

 Sterilize the stock solution by passing it through a 0.22 µm sterile syringe filter into a new sterile conical tube. This is crucial for cell-based assays to prevent contamination.

Aliquoting and Storage:

- Aliquot the sterile stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can affect the stability of the compound.
- Store the powder desiccated at room temperature as recommended by suppliers.



For the solvent-based stock solution, store aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the stock solution to the final working concentration for application in cell culture experiments.

Materials:

- 100 mM Remacemide hydrochloride stock solution (from Protocol 1)
- Pre-warmed cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or conical tubes

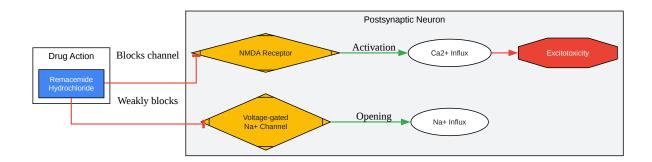
Procedure:

- Thawing the Stock Solution: Thaw an aliquot of the remacemide hydrochloride stock solution at room temperature.
- Serial Dilution: It is recommended to perform serial dilutions to achieve the desired final concentration accurately. For example, to prepare a 100 μM working solution from a 100 mM stock:
 - $\circ~$ Prepare an intermediate dilution by adding 10 μL of the 100 mM stock solution to 990 μL of cell culture medium to get a 1 mM solution. Vortex gently to mix.
 - Add the desired volume of the 1 mM intermediate solution to your cell culture plates. For instance, to achieve a final concentration of 100 μM in a well containing 1 mL of medium, you would add 100 μL of the 1 mM solution.
- Vehicle Control: It is essential to include a vehicle control in your experiments. In this case, the vehicle is the solvent used to dissolve the compound (water). Add an equivalent volume of sterile water to control wells.



• Final Mixing: Gently mix the contents of the cell culture plates after adding the working solution to ensure even distribution.

Visualizations Signaling Pathway of Remacemide Hydrochloride

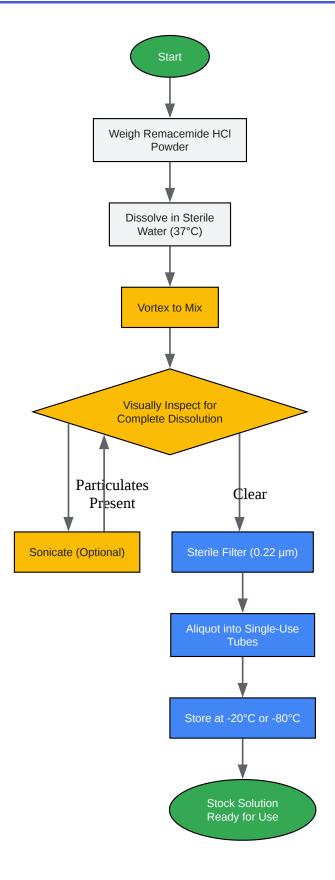


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Caption: Mechanism of action of Remacemide Hydrochloride.

Experimental Workflow for Preparing Remacemide Hydrochloride Solutions





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